

Methyl Chlorosulfonate: A Technical Guide for Organic Synthesis

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Compound of Interest

Compound Name: Methyl chlorosulfonate

Cat. No.: B042958

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Abstract

Methyl chlorosulfonate ($\text{CH}_3\text{ClO}_3\text{S}$) is a highly reactive and versatile reagent in organic synthesis, primarily utilized for its potent methylating and sulfonylating capabilities. Its unique structure, featuring both a labile methyl group and a reactive chlorosulfonyl moiety, allows for the efficient introduction of methyl and sulfonyl groups into a wide range of organic molecules. This technical guide provides an in-depth overview of the physicochemical properties, core reactivity, synthetic applications, and experimental considerations of **methyl chlorosulfonate**. Detailed experimental protocols, quantitative data, and safety guidelines are presented to facilitate its effective and safe use in research and development, particularly within the pharmaceutical and agrochemical industries.

Physicochemical and Spectroscopic Data

Methyl chlorosulfonate is a colorless to yellowish liquid with a pungent odor.^[1] It is known for its high reactivity, especially towards nucleophiles, and its sensitivity to moisture.^[2] Below is a summary of its key physical, chemical, and spectroscopic properties.

Table 1: Physicochemical and Toxicity Data for **Methyl Chlorosulfonate**

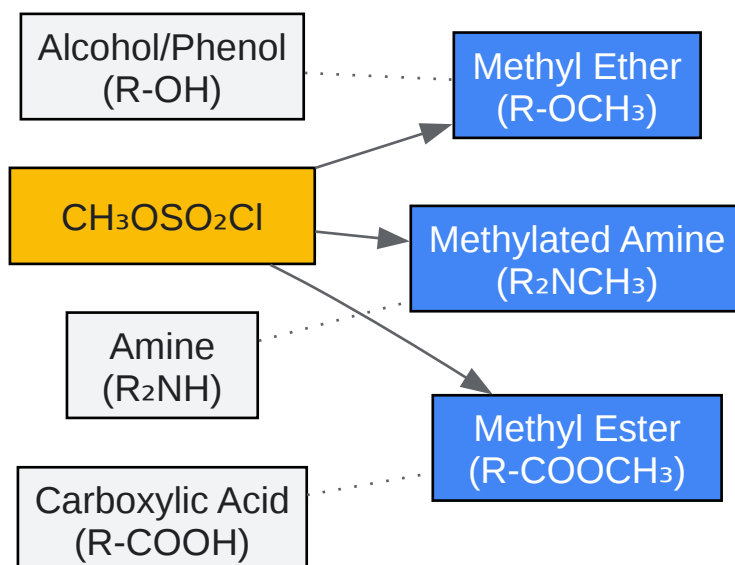
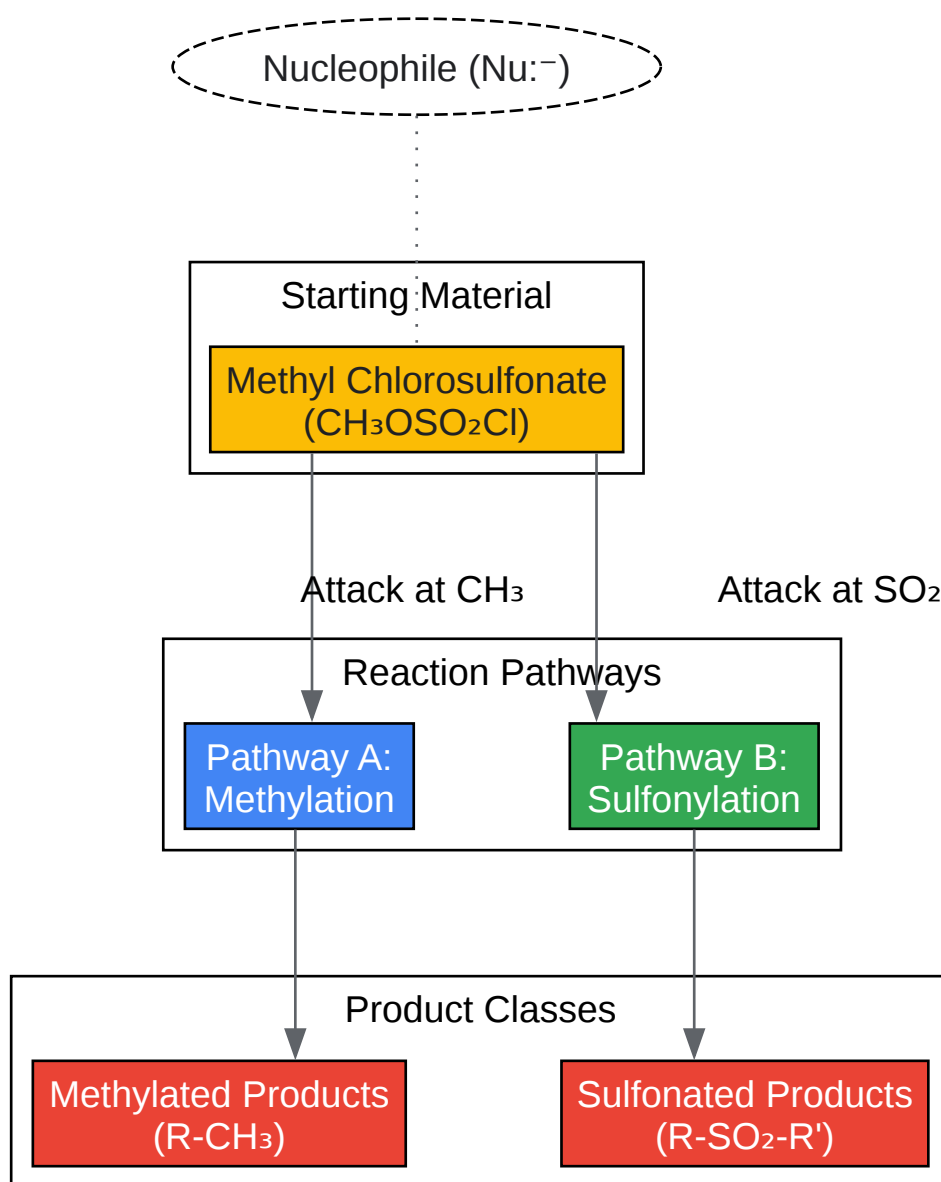
Property	Value	Reference(s)
CAS Number	812-01-1	[3]
Molecular Formula	CH ₃ ClO ₃ S	[3]
Molecular Weight	130.55 g/mol	[3]
Appearance	Colorless to yellowish liquid	[1]
Odor	Pungent	[2]
Density	1.557 g/cm ³	[3]
Melting Point	-70 °C	[3]
Boiling Point	132 °C	[3]
Flash Point	34 °C	[3]
Solubility	Soluble in alcohol, chloroform, carbon tetrachloride; Decomposes in water.	[2]
Toxicity Summary	Highly toxic by ingestion and inhalation; strong irritant to skin and eyes.[2] Suspected carcinogen.[1] No specific LD50 data is readily available. [1]	[1][2]

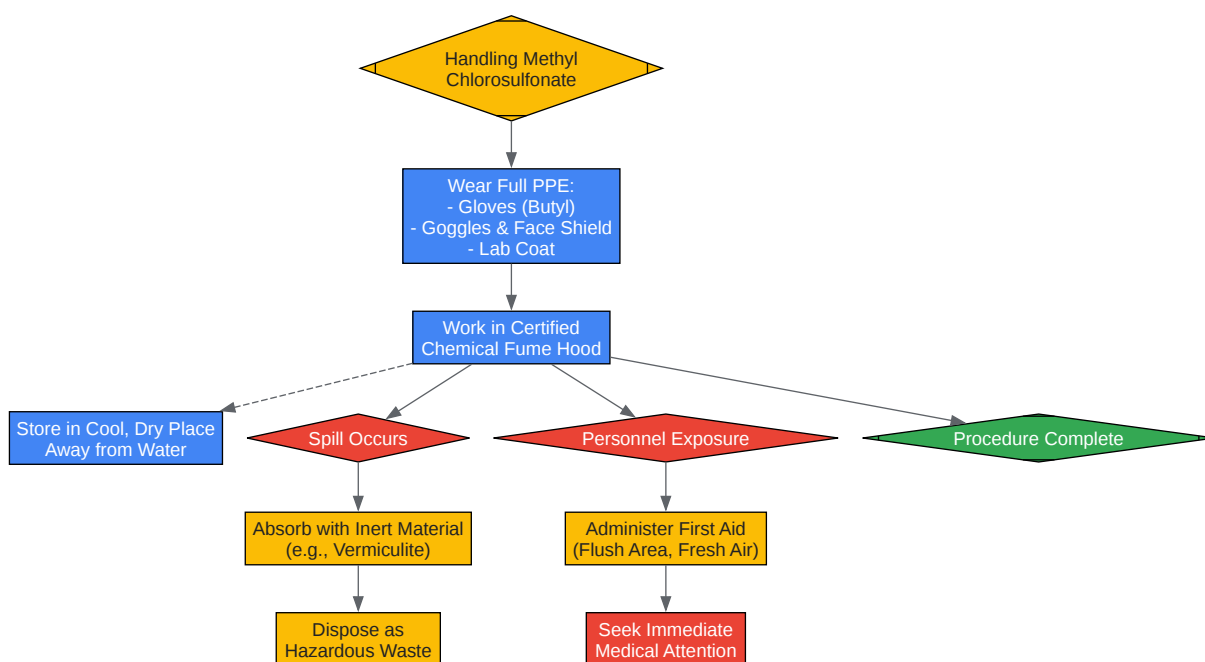
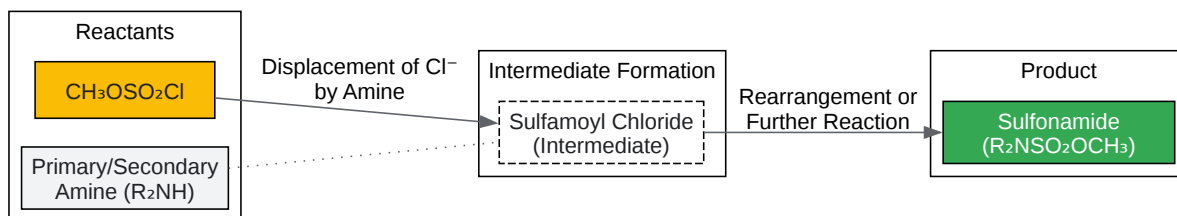
Table 2: Spectroscopic Data for **Methyl Chlorosulfonate**

Spectrum Type	Characteristic Peaks	Reference(s)
^1H NMR	Predicted singlet for the methyl (CH_3) protons.	[3]
^{13}C NMR	Predicted single resonance for the methyl (CH_3) carbon.	[3]
IR	Strong absorptions expected for S=O stretching (approx. 1120-1160 cm^{-1}) and C-H bending (approx. 1450 cm^{-1}).	[4]

Core Reactivity and Synthetic Pathways

The utility of **methyl chlorosulfonate** stems from two primary modes of reactivity: acting as an electrophilic methyl source or as a precursor for sulfonation. Nucleophilic attack can occur at either the methyl carbon, displacing the chlorosulfate anion, or at the sulfur atom, displacing the chloride ion.





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